

Application Notes and Protocols: Measuring the Effect of JXL069 on Oxygen Consumption Rate

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Compound of Interest

Compound Name: JXL069
CAS No.: 2260696-63-5
Cat. No.: B15574009

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Introduction

JXL069 is a potent and selective inhibitor of the mitochondrial pyruvate carrier (MPC), a key transporter responsible for importing pyruvate from the cytoplasm into the mitochondrial matrix. [1][2] By blocking this crucial step, **JXL069** effectively disrupts pyruvate's entry into the tricarboxylic acid (TCA) cycle, compelling a metabolic shift from mitochondrial respiration towards glycolysis. This mechanism of action leads to a measurable decrease in the oxygen consumption rate (OCR) and an increase in lactate production.[3][4] These application notes provide a detailed protocol for quantifying the effect of **JXL069** on cellular oxygen consumption, a critical assay for researchers studying mitochondrial metabolism, cellular bioenergetics, and the therapeutic potential of MPC inhibitors in fields such as oncology and regenerative medicine.[1][5]

Data Presentation

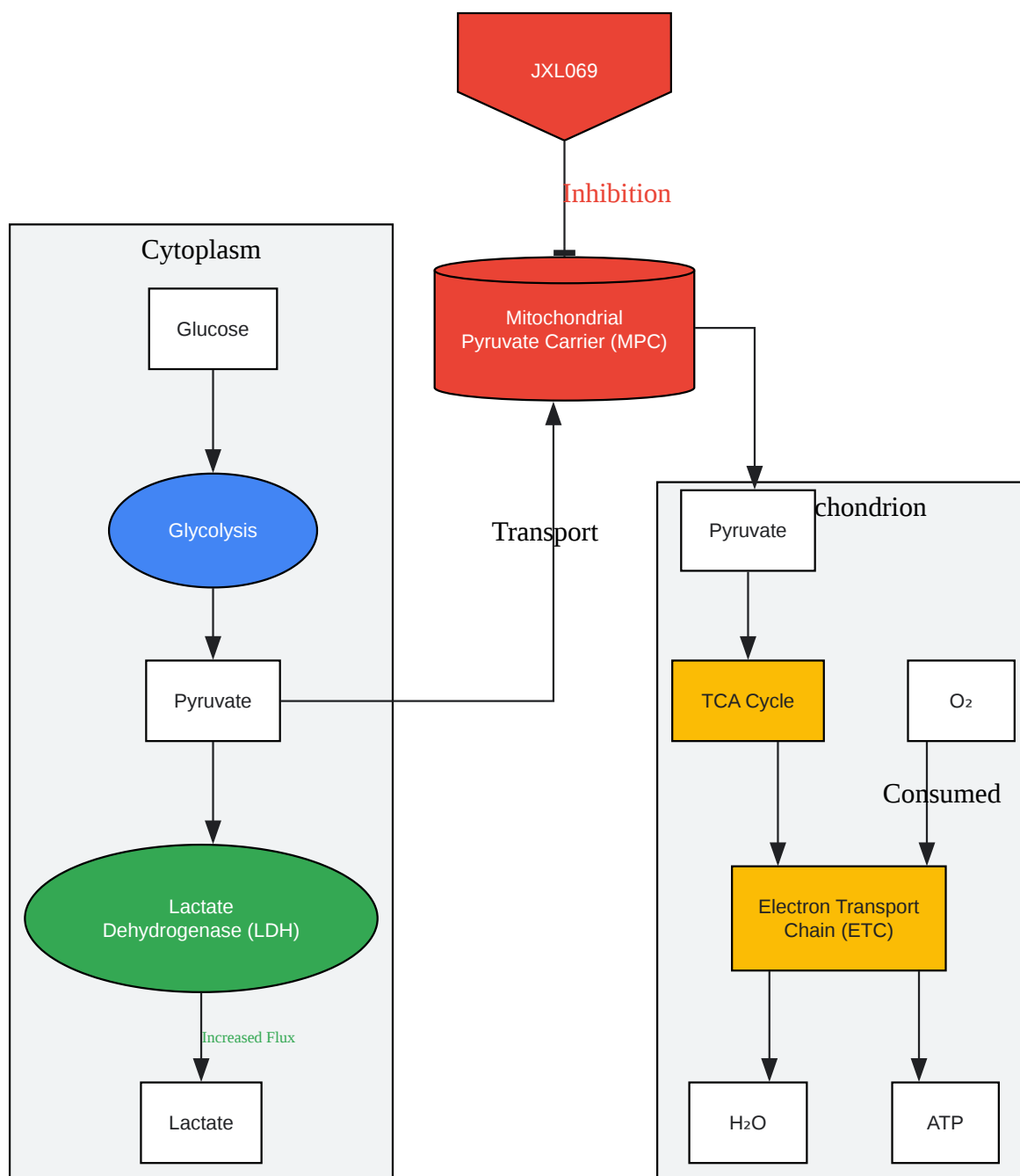
The inhibitory effect of **JXL069** on mitochondrial pyruvate transport and subsequent oxygen consumption has been quantified in various cellular and biochemical assays. The following

table summarizes the key quantitative data.

Parameter	Value	Cell Line/System	Reference
IC50 (Oxygen Consumption Rate)	42.8 nM	Permeabilized MCF10A cells	[3] [4]
IC50 (MPC1/2-mediated pyruvate transport)	~0.53 μ M	Biochemical assay	[1]
EC50 (Mitochondrial oxygen consumption)	~1–2 μ M	Cancer cell lines	[1]

Signaling Pathway

The mechanism of action of **JXL069** involves the direct inhibition of the Mitochondrial Pyruvate Carrier (MPC), leading to a cascade of metabolic changes.

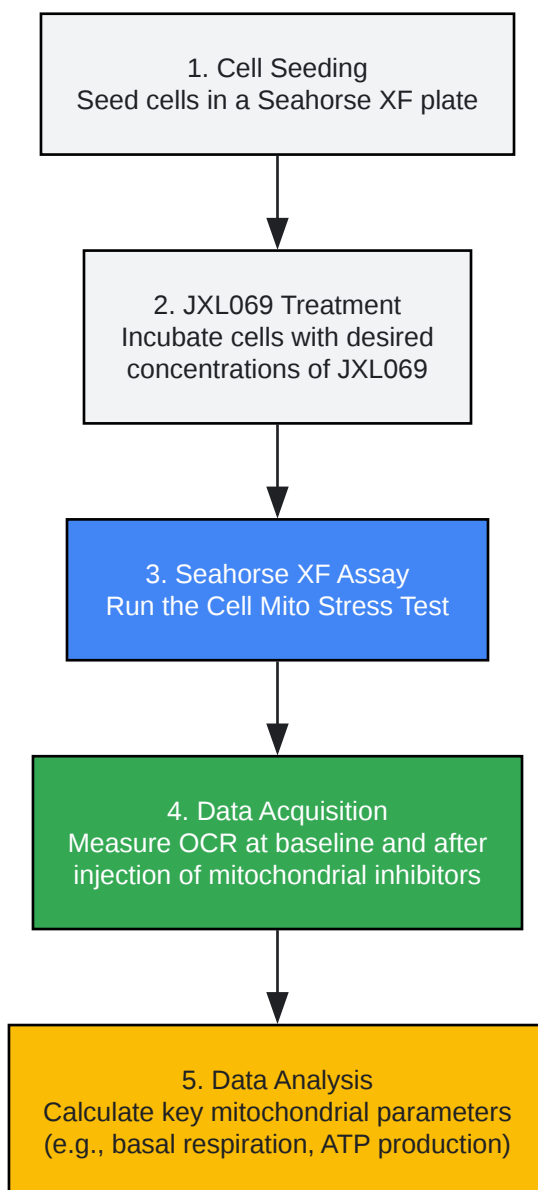


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Caption: **JXL069** inhibits the MPC, blocking pyruvate entry into the mitochondria.

Experimental Workflow

The following diagram outlines the general workflow for assessing the impact of **JXL069** on cellular oxygen consumption rate using a Seahorse XF Analyzer.



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Caption: Experimental workflow for measuring OCR with **JXL069**.

Experimental Protocols

Measuring Oxygen Consumption Rate (OCR) using the Agilent Seahorse XF Analyzer

This protocol is designed to measure the effect of **JXL069** on the key parameters of mitochondrial function.

Materials:

- **JXL069**
- Cell line of interest (e.g., MCF10A, or a cancer cell line)
- Agilent Seahorse XF Analyzer (e.g., XFe96 or XFe24)
- Seahorse XF Cell Culture Microplates
- Seahorse XF Calibrant
- Seahorse XF Base Medium (supplemented with glucose, pyruvate, and glutamine as required for the specific cell line)
- Seahorse XF Cell Mito Stress Test Kit (containing Oligomycin, FCCP, and Rotenone/Antimycin A)
- Standard cell culture reagents (e.g., DMEM, FBS, PBS, trypsin)
- Multichannel pipette

Procedure:

- Cell Seeding:
 - A day prior to the assay, seed the cells into a Seahorse XF Cell Culture Microplate at a predetermined optimal density.
 - Ensure even cell distribution by leaving the plate at room temperature for 1 hour before placing it in a 37°C, CO₂ incubator overnight.

- **JXL069** Preparation:
 - Prepare a stock solution of **JXL069** in a suitable solvent (e.g., DMSO).
 - On the day of the assay, prepare fresh serial dilutions of **JXL069** in the Seahorse XF Base Medium to achieve the desired final concentrations.
- Assay Plate Preparation:
 - Remove the cell culture medium from the assay plate and gently wash twice with pre-warmed Seahorse XF Base Medium.
 - Add the appropriate volume of Seahorse XF Base Medium containing the different concentrations of **JXL069** (and a vehicle control) to the wells.
 - Incubate the plate in a 37°C, non-CO₂ incubator for at least 1 hour to allow for temperature and pH equilibration.
- Seahorse XF Cartridge Hydration and Loading:
 - Hydrate the sensor cartridge with Seahorse XF Calibrant in a non-CO₂ incubator at 37°C overnight.
 - On the day of the assay, replace the Calibrant with pre-warmed Seahorse XF Base Medium.
 - Load the injection ports of the hydrated sensor cartridge with the mitochondrial inhibitors from the Cell Mito Stress Test Kit (Port A: Oligomycin, Port B: FCCP, Port C: Rotenone/Antimycin A) at the concentrations recommended in the kit protocol.
- Seahorse XF Assay:
 - Place the assay plate and the loaded sensor cartridge into the Seahorse XF Analyzer.
 - Initiate the calibration and assay run using the Seahorse XF software.
 - The instrument will measure the basal OCR before sequentially injecting the mitochondrial inhibitors and measuring the OCR after each injection.

- Data Analysis:
 - Once the assay is complete, the Seahorse XF software will calculate the OCR values.
 - Normalize the OCR data to cell number or protein concentration.
 - Calculate the key parameters of mitochondrial function:
 - Basal Respiration: (Last rate measurement before first injection) - (Non-mitochondrial respiration rate)
 - ATP Production: (Last rate measurement before oligomycin injection) - (Minimum rate measurement after oligomycin injection)
 - Maximal Respiration: (Maximum rate measurement after FCCP injection) - (Non-mitochondrial respiration rate)
 - Spare Respiratory Capacity: (Maximal Respiration) - (Basal Respiration)
 - Plot the dose-response curve of **JXL069** on the relevant parameters (e.g., Basal Respiration) to determine the IC50 value.

This detailed protocol provides a robust framework for investigating the bioenergetic effects of **JXL069**. By precisely measuring the inhibition of oxygen consumption, researchers can gain valuable insights into the compound's mechanism of action and its potential therapeutic applications.

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